

# comparative analysis of different hydrogen production methods' efficiency

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Hydrogen

Cat. No.: B074702

[Get Quote](#)

## A Comparative Guide to Hydrogen Production: An Efficiency Analysis

This guide provides a comparative analysis of the efficiency of various **hydrogen** production methods. Designed for researchers, scientists, and professionals in drug development and related fields, this document moves beyond surface-level descriptions to offer an in-depth examination of the core processes, their inherent efficiencies, and the experimental methodologies used for their validation. We will explore the established pathways of grey, blue, and green **hydrogen**, alongside emerging technologies like turquoise and purple **hydrogen**, providing the data and context necessary for informed decision-making in research and industrial applications.

## The Hydrogen Color Spectrum: A Primer

The "color" of **hydrogen** is a classification system that indicates its production source and associated carbon emissions. This spectrum is crucial for understanding the environmental and economic trade-offs of each method.

- **Grey Hydrogen:** Currently the most common form, produced from fossil fuels (primarily natural gas) with associated CO<sub>2</sub> emissions released into the atmosphere.<sup>[1]</sup>
- **Blue Hydrogen:** Produced from fossil fuels, but the resulting CO<sub>2</sub> emissions are captured and stored (Carbon Capture and Storage - CCS), mitigating the direct environmental impact.

[2][3]

- **Green Hydrogen:** Produced via electrolysis of water, powered by renewable electricity sources, resulting in virtually zero carbon emissions.[4]
- **Turquoise Hydrogen:** An emerging method involving methane pyrolysis, which splits natural gas into **hydrogen** gas and solid carbon, avoiding gaseous CO<sub>2</sub> emissions.[5][6]
- **Purple/Pink Hydrogen:** Produced using electrolysis powered by nuclear energy.[7]
- **Yellow Hydrogen:** A term sometimes used for electrolysis powered by solar energy.

This guide will focus on the comparative efficiency of the most prominent and promising of these methods.

## Grey Hydrogen: Steam Methane Reforming (SMR)

Grey **hydrogen** dominates the global market due to its cost-effectiveness and the maturity of the SMR process.[1][8] It serves as the technological baseline against which cleaner alternatives are often compared.

### Core Process: Steam Methane Reforming

SMR involves a high-temperature reaction where natural gas (methane, CH<sub>4</sub>) reacts with steam (H<sub>2</sub>O) in the presence of a catalyst.[9] The process is endothermic, requiring a significant energy input.[10]

- **Reforming Reaction:**  $\text{CH}_4 + \text{H}_2\text{O} (+ \text{heat}) \rightarrow \text{CO} + 3\text{H}_2$ [9]
- **Water-Gas Shift Reaction:** The carbon monoxide (CO) produced is then reacted with more steam to produce additional **hydrogen** and carbon dioxide (CO<sub>2</sub>).  $\text{CO} + \text{H}_2\text{O} \rightarrow \text{CO}_2 + \text{H}_2$ [9]
- **Purification:** The resulting gas stream is purified, typically using Pressure Swing Adsorption (PSA), to separate the high-purity **hydrogen** from CO<sub>2</sub> and other impurities.[8][11]

```
// Nodes CH4 [label="Natural Gas (CH4)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; H2O
[label="High-Temp Steam (H2O)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; Reformer
[label="SMR Reactor\n(700-1000°C, Catalyst)", fillcolor="#FBBC05", fontcolor="#202124"];
```

```
WGS [label="Water-Gas Shift Reactor", fillcolor="#FBBC05", fontcolor="#202124"]; PSA  
[label="Pressure Swing Adsorption (PSA)", fillcolor="#FBBC05", fontcolor="#202124"]; H2_out  
[label="Pure Hydrogen (H2)", fillcolor="#34A853", fontcolor="#FFFFFF"]; CO2_out [label="CO2  
to Atmosphere", fillcolor="#EA4335", fontcolor="#FFFFFF"];
```

```
// Edges CH4 -> Reformer; H2O -> Reformer; Reformer -> WGS [label="Syngas (H2, CO)"];  
WGS -> PSA [label="H2, CO2"]; PSA -> H2_out; PSA -> CO2_out [label="Waste Stream"]; }  
caption="Workflow for Grey Hydrogen Production via SMR."
```

## Efficiency Analysis

The primary metrics for SMR are thermal efficiency and carbon intensity.

- **Energy Efficiency:** Modern SMR plants can achieve a thermal efficiency of 70-85%.<sup>[12]</sup> The overall energy efficiency, accounting for all inputs, is typically around 76%.<sup>[8]</sup>
- **Carbon Intensity:** This is the major drawback of grey **hydrogen**. For every kilogram of **hydrogen** produced, approximately 9 to 12 kilograms of CO<sub>2</sub> are released into the atmosphere.<sup>[1][13]</sup>

## Blue Hydrogen: SMR/ATR with Carbon Capture

Blue **hydrogen** is an attempt to decarbonize the established SMR process by integrating Carbon Capture and Storage (CCS). It leverages existing infrastructure while reducing greenhouse gas emissions.<sup>[2]</sup>

## Core Process: SMR or Autothermal Reforming (ATR) + CCS

The initial **hydrogen** production is similar to grey **hydrogen**, but with an added step to capture the CO<sub>2</sub> byproduct. While SMR can be retrofitted with CCS, Autothermal Reforming (ATR), which uses oxygen and steam, is often favored for new blue **hydrogen** projects as it produces a more concentrated, high-pressure CO<sub>2</sub> stream, making capture more efficient.<sup>[10][14]</sup>

- **Hydrogen** Production: Syngas is produced via SMR or ATR.

- CO<sub>2</sub> Capture: The CO<sub>2</sub> is separated from the **hydrogen** stream, typically using amine scrubbing or other absorption technologies.[3]
- Compression & Storage: The captured CO<sub>2</sub> is compressed and transported for long-term storage in geological formations.

```
// Nodes NG [label="Natural Gas", fillcolor="#4285F4", fontcolor="#FFFFFF"]; Reformer [label="SMR / ATR Reactor", fillcolor="#FBBC05", fontcolor="#202124"]; Separator [label="Gas Separation & CO2 Capture", fillcolor="#FBBC05", fontcolor="#202124"]; H2_out [label="Blue Hydrogen (H2)", fillcolor="#34A853", fontcolor="#FFFFFF"]; CO2_storage [label="CO2 Compression & Geological Storage", fillcolor="#5F6368", fontcolor="#FFFFFF"];
```

```
// Edges NG -> Reformer; Reformer -> Separator [label="H2, CO2 Stream"]; Separator -> H2_out; Separator -> CO2_storage [label="Captured CO2"]; } caption="Workflow for Blue Hydrogen Production with CCS."
```

## Efficiency Analysis

The integration of CCS introduces an energy penalty, reducing overall efficiency.

- Energy Efficiency: The addition of CCS results in a 5-14% reduction in efficiency compared to grey **hydrogen**.<sup>[15]</sup> The overall efficiency for blue **hydrogen** production is around 60-70%.<sup>[14][16]</sup>
- Carbon Capture Rate: The effectiveness of blue **hydrogen** hinges on the CO<sub>2</sub> capture rate. While developers aim for rates above 90%, existing projects have demonstrated much lower rates, sometimes below 50%.<sup>[14][17]</sup> Even with a 90% capture rate, the process still emits 1.7–4.3 kg of CO<sub>2</sub> per kg of H<sub>2</sub>.<sup>[17]</sup>
- Upstream Emissions: A critical, often overlooked factor is the fugitive methane emissions from the natural gas supply chain. Methane is a potent greenhouse gas, and significant leakage can undermine the "low-carbon" claim of blue **hydrogen**.<sup>[3][17]</sup>

## Green Hydrogen: Water Electrolysis

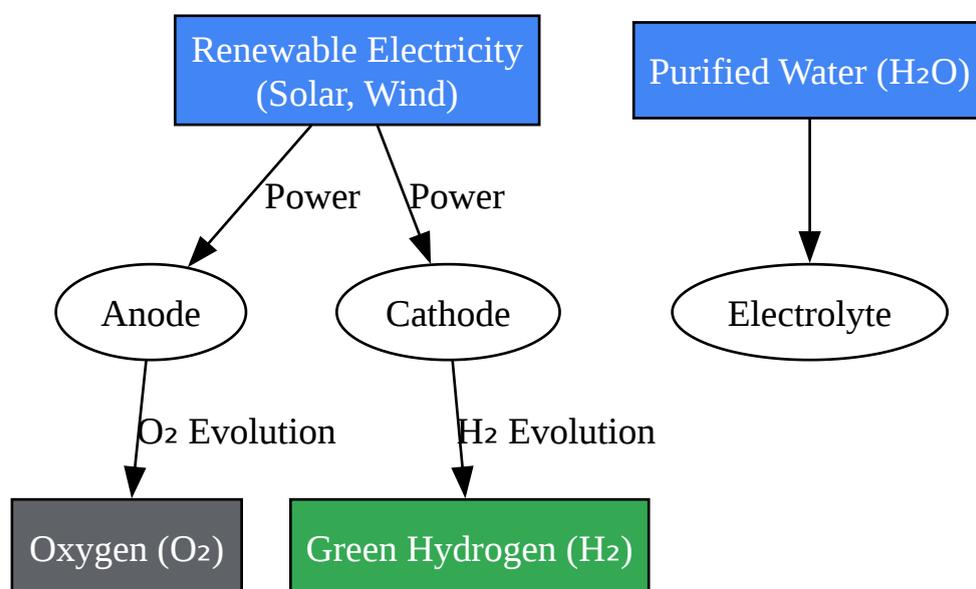
Green **hydrogen** is produced by splitting water (H<sub>2</sub>O) into **hydrogen** and oxygen using electricity from renewable sources, making it a cornerstone of a future zero-carbon energy

system.[4] The primary technologies are Alkaline Water Electrolysis (AWE), Proton Exchange Membrane (PEM) Electrolysis, and Solid Oxide Electrolyzer Cells (SOEC).[18]

## Core Process: Electrolysis

An electrolyzer uses electrical energy to drive the non-spontaneous decomposition of water.

- Anode:  $2\text{H}_2\text{O} \rightarrow \text{O}_2 + 4\text{H}^+ + 4\text{e}^-$
- Cathode:  $4\text{H}^+ + 4\text{e}^- \rightarrow 2\text{H}_2$
- Overall Reaction:  $2\text{H}_2\text{O} + \text{electricity} \rightarrow 2\text{H}_2 + \text{O}_2$



[Click to download full resolution via product page](#)

## Efficiency Analysis of Electrolyzer Types

Efficiency in electrolysis is primarily measured by the electrical energy required to produce a kilogram of **hydrogen**.

Technology	Operating Temp.	Electrical Efficiency	Key Advantages	Key Disadvantages
Alkaline (AWE)	60-90°C[18]	70-80%[12]	Mature technology, low cost, robust.[19]	Slower response time, lower current density. [19]
PEM	50-80°C[4]	70-82%[12]	Rapid response, high purity, compact.[4][19]	High cost (precious metal catalysts).[19]
SOEC	600-850°C[18]	Up to 90% (with waste heat)[18]	Highest efficiency, can use steam, reversible.[4][18]	Material degradation at high temps, developing tech. [19]

SOEC technology is particularly promising for industrial settings where high-temperature waste heat is available, as this thermal energy can displace some of the electrical energy required, boosting overall efficiency.[4][20] The International Renewable Energy Agency (IRENA) estimates SOEC electrolyzers can be 10-26% more efficient than AWE and PEM technologies. [4]

## Turquoise Hydrogen: Methane Pyrolysis

Methane pyrolysis is a promising pathway that leverages natural gas infrastructure while avoiding direct CO<sub>2</sub> emissions. The process decomposes methane into **hydrogen** gas and a valuable solid carbon co-product.[21][22]

### Core Process: Thermal Decomposition of Methane

At high temperatures and in the absence of oxygen, methane breaks down into its constituent elements.

- Pyrolysis Reaction:  $\text{CH}_4 + \text{heat} \rightarrow \text{C(s)} + 2\text{H}_2$ [6]

This process is endothermic but requires significantly less energy than water electrolysis.[5][23] The reaction can be purely thermal (requiring temperatures >1000°C) or catalytic, which can lower the required temperature.[23][24]

```
// Nodes CH4 [label="Natural Gas (CH4)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; Energy
[label="Heat\n(e.g., Plasma, Molten Metal)", fillcolor="#FBBC05", fontcolor="#202124"];
Reactor [label="Pyrolysis Reactor", fillcolor="#FBBC05", fontcolor="#202124"]; H2_out
[label="Turquoise Hydrogen (H2)", fillcolor="#34A853", fontcolor="#FFFFFF"]; Carbon_out
[label="Solid Carbon (C)", fillcolor="#202124", fontcolor="#FFFFFF"];
```

```
// Edges CH4 -> Reactor; Energy -> Reactor; Reactor -> H2_out; Reactor -> Carbon_out; }
caption="Workflow for Turquoise Hydrogen via Methane Pyrolysis."
```

## Efficiency Analysis

Turquoise **hydrogen**'s efficiency is evaluated based on its energy consumption and the elimination of gaseous carbon byproducts.

- **Energy Efficiency:** Methane pyrolysis is thermodynamically more favorable than both SMR and water electrolysis. It requires approximately 37.5 kJ of energy per mole of H<sub>2</sub>, compared to 63.4 kJ for SMR and 285.8 kJ for water electrolysis.[23][25] The overall thermal efficiency is estimated to be around 58%, which is comparable to SMR with CCS.[23]
- **Carbon Intensity:** The process produces no direct CO<sub>2</sub> emissions.[5] The carbon is captured in a stable, solid form, which can potentially be sold for various industrial applications, creating a dual-revenue stream.[21] If the process is powered by renewable electricity, it can be considered a zero-emission technology.[6]

## Emerging Pathways: Thermochemical Water Splitting

Primarily associated with "purple" or "solar" **hydrogen**, thermochemical cycles use high-temperature heat from nuclear reactors or concentrated solar power to drive a series of chemical reactions that split water.[7][26]

## Core Process

These are multi-step processes where chemical intermediates are continuously recycled in a closed loop. A generic two-step metal oxide cycle involves:

- Thermal Reduction (High Temp):  $\text{Metal\_Oxide} + \text{Heat} \rightarrow \text{Reduced\_Metal\_Oxide} + \text{O}_2$
- Water Splitting (Lower Temp):  $\text{Reduced\_Metal\_Oxide} + \text{H}_2\text{O} \rightarrow \text{Metal\_Oxide} + \text{H}_2$

This method avoids the need for electricity for electrolysis and produces **hydrogen** and oxygen in separate steps, enhancing safety.[\[27\]](#)

## Efficiency Analysis

This is a long-term technology pathway with high theoretical potential but significant material science challenges.

- Energy Efficiency: Theoretical efficiencies can be high, with some predictions reaching up to 60%.[\[27\]](#) However, practical efficiencies are currently much lower. The high temperatures required (often above 1400°C for two-step cycles) pose significant challenges for reactor materials and long-term durability.[\[27\]](#)
- Carbon Intensity: When powered by solar or nuclear heat, the process is free of greenhouse gas emissions.[\[26\]](#)

## Comparative Summary and Experimental Protocols

### Quantitative Comparison of Hydrogen Production Methods

Method	Primary Feedstock	Energy Source	Efficiency (Energy Conversion )	CO <sub>2</sub> Emissions (kg CO <sub>2</sub> /kg H <sub>2</sub> )	Technology Readiness
Grey (SMR)	Natural Gas	Natural Gas	70-85% <a href="#">[12]</a>	~9-12 <a href="#">[13]</a>	Mature
Blue (SMR/ATR+C CS)	Natural Gas	Natural Gas	60-71% <a href="#">[14]</a> <a href="#">[16]</a>	1.7-4.3 (assuming 90% capture) <a href="#">[17]</a>	Commercially available
Green (Electrolysis)	Water	Renewable Electricity	70-90% (electrical) <a href="#">[12]</a> <a href="#">[18]</a>	~0	Commercial, scaling up
Turquoise (Pyrolysis)	Natural Gas	Electricity / Heat	~58% (thermal) <a href="#">[23]</a>	0 (direct)	Emerging / Pilot
Purple/Solar (Thermo.)	Water	Nuclear / Solar Heat	<60% (theoretical) <a href="#">[27]</a>	~0	R&D / Demonstration

## Experimental Protocol: Measuring Electrolyzer Efficiency

This protocol outlines a generalized method for determining the electrical efficiency of a water electrolyzer system (AWE or PEM).

Objective: To quantify the electrical energy required to produce a specific mass of **hydrogen**.

Materials:

- Electrolyzer stack (AWE or PEM).
- DC power supply with voltage and current monitoring.
- Mass flow controller or gas chromatograph to measure **hydrogen** output.[\[28\]](#)

- Temperature and pressure sensors.
- Deionized water source.
- For AWE, an appropriate electrolyte solution (e.g., KOH).

#### Methodology:

- System Setup: Connect the electrolyzer to the power supply and water/electrolyte source. Ensure the **hydrogen** outlet is connected to the mass flow controller or gas collection system.[\[29\]](#)
- Stabilization: Operate the electrolyzer at a constant current for a set period to allow temperature and pressure to stabilize.
- Data Acquisition:
  - Record the input voltage (V) and current (I) from the power supply. The input power is  $P_{in} = V \times I$ .
  - Measure the flow rate of **hydrogen** produced ( $\dot{m}_{H_2}$ ) in kg/s using the mass flow controller.
- Efficiency Calculation:
  - The rate of energy contained in the produced **hydrogen** is calculated using its Higher Heating Value (HHV), which is approximately 141.8 MJ/kg (or 39.4 kWh/kg).
  - Output Power:  $P_{out} = \dot{m}_{H_2} \times HHV_{H_2}$
  - Electrical Efficiency ( $\eta$ ):  $\eta = (P_{out} / P_{in}) \times 100\%$
- Validation: Repeat the measurement at different current densities to characterize the electrolyzer's performance curve. Ensure all measurements (flow, power, temperature) are calibrated and cross-validated.

Causality: The efficiency of an electrolyzer is not constant; it is a function of current density. Higher current densities produce more **hydrogen** per unit of time but also increase resistive

losses (I<sup>2</sup>R losses), which generate waste heat and lower overall efficiency. This protocol allows for the empirical determination of this relationship, which is critical for optimizing system operation, particularly with variable renewable power sources.

## Conclusion

The landscape of **hydrogen** production is diverse, with each method presenting a distinct profile of efficiency, cost, and environmental impact.

- Grey **Hydrogen** remains the incumbent due to its low cost but is unsustainable due to high carbon emissions.
- Blue **Hydrogen** offers a medium-term solution to reduce emissions from existing fossil fuel infrastructure, but its climate benefit is highly dependent on achieving high, consistent carbon capture rates and minimizing upstream methane leakage.[\[17\]](#)
- Green **Hydrogen** via electrolysis is the leading long-term solution for a decarbonized economy, with different electrolyzer technologies (AWE, PEM, SOEC) suited for various applications.[\[4\]](#)[\[19\]](#) The primary challenge is the cost and availability of abundant renewable electricity.
- Turquoise and Thermochemical methods represent innovative frontiers. Turquoise **hydrogen's** ability to create a valuable solid carbon product instead of CO<sub>2</sub> is a significant advantage, while thermochemical cycles offer a path to leverage high-temperature industrial or nuclear heat.[\[7\]](#)[\[21\]](#)

The optimal choice of a **hydrogen** production method is not universal. It depends on regional resource availability, existing infrastructure, policy incentives, and the specific application's requirements for cost, scale, and carbon intensity. As research continues to drive up efficiencies and drive down costs, a portfolio of these technologies will likely be necessary to build a robust and sustainable global **hydrogen** economy.

## References

- The mirage of blue **hydrogen** is fading. (2022-01-28).
- Comparing SOEC and Alkaline Water Electrolysis Technologies. thyssenkrupp nucera.
- Electrolyser innovations PEM, alkaline, SOEC, and AEM. (2024-07-01). **Hydrogen Tech World.com**.

- Solar **Hydrogen** Electrolysis: PEM vs. Alkaline vs. SOEC Comparisons. (2025-07-22). Patsnap Eureka.
- Your guide to electrolysis: the tech behind the green **hydrogen** revolution. (2023-11-16). Topsoe.
- Integrated Carbon Capture and Storage in **Hydrogen** Production: A Combined Techno-Economic and Life Cycle Assessment. (2026-01-08). Energy & Fuels - ACS Publications.
- Grey **Hydrogen**. (2025-10-17).
- Experimental Setup for Measuring **Hydrogen** Production Rate Input voltage... | Download Scientific Diagram. ResearchGate.
- Methane Pyrolysis for **Hydrogen** Production. C2ES.
- **Hydrogen** Production: Thermochemical Water Splitting. (2023-05-17). Department of Energy - Regulations.gov.
- Methane Pyrolysis: Unlocking the Potential of Turquoise **Hydrogen**. (2023-06-02). IDTechEx.
- PEM Electrolysers vs. Alkaline Electrolysers. (2024-12-02). Stargate **Hydrogen**.
- **Hydrogen** from SMR and CCS. Climate Solutions.
- **Hydrogen** Production: Natural Gas Reforming. Department of Energy.
- Methane pyrolysis for **hydrogen** production: navigating the path to a net zero future. (2025-02-14).
- Electrolyzer Technologies Explained: Alkaline vs PEM vs SOEC vs AEM. Ecosense.
- Can blue **hydrogen** solve clean **hydrogen**'s growing pains?. (2025-10-28).
- **Hydrogen** Production: Thermochemical Water Splitting. Department of Energy.
- What Is Grey **Hydrogen**?. (2024-12-02). Montel Energy.
- Review of methane pyrolysis for clean turquoise **hydrogen** production. ResearchGate.
- Methane Pyrolysis for Zero-Emission **Hydrogen** Production: A Potential Bridge Technology from Fossil Fuels to a Renewable and Sustainable **Hydrogen** Economy. ACS Publications.
- Optimal Blue **Hydrogen** Process with CO<sub>2</sub> Capture, Utilisation and Storage. (2022-09-01).
- Supply Chain of Grey-Blue **Hydrogen** from Natural Gas: A Study on Energy Efficiency and Emissions of Processes. ResearchGate.
- Between Green and Blue: a debate on Turquoise **Hydrogen**. (2021-03-18). Florence School of Regulation.
- Steam reforming. Wikipedia.
- Evaluation of Methane Pyrolysis in **Hydrogen** Production. (2025-09-05). Patsnap Eureka.
- Thermochemical Water Splitting Cycles: A promising technology to turn sunlight and waste heat into green **hydrogen**. (2022-10-04). CIC energiGUNE.
- Low Carbon Steam Reforming-Based **Hydrogen** Production 1. Introduction. Gas Liquids Engineering.

- Comparative Analysis of Different Carbon Capture Technologies for Blue **Hydrogen** Production. ResearchGate.
- CO<sub>2</sub>-Free **Hydrogen** Production by Methane Pyrolysis Utilizing a Portion of the Produced **Hydrogen** for Combustion. (2024-01-11). MDPI.
- **Hydrogen** production. Wikipedia.
- **Hydrogen** Measurements Techniques. (2023-06-26). Enectiva.
- CO<sub>2</sub> Separation/Capture and Storage/Sequestration. HORIBA.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

1. Montel | Blog - What Is Grey Hydrogen? [montel.energy]
2. Optimal Blue Hydrogen Process with CO<sub>2</sub> Capture, Utilisation and Storage | Chemical Engineering Transactions [cetjournal.it]
3. researchgate.net [researchgate.net]
4. topsoe.com [topsoe.com]
5. Methane Pyrolysis: Unlocking the Potential of Turquoise Hydrogen | IDTechEx Research Article [idtechex.com]
6. fsr.eui.eu [fsr.eui.eu]
7. downloads.regulations.gov [downloads.regulations.gov]
8. gasliquids.com [gasliquids.com]
9. Hydrogen Production: Natural Gas Reforming | Department of Energy [energy.gov]
10. Steam reforming - Wikipedia [en.wikipedia.org]
11. horiba.com [horiba.com]
12. Hydrogen production - Wikipedia [en.wikipedia.org]
13. Evaluation of Methane Pyrolysis in Hydrogen Production. [eureka.patsnap.com]
14. h2sciencecoalition.com [h2sciencecoalition.com]
15. frompollutiontosolution.org [frompollutiontosolution.org]

- 16. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 17. The mirage of blue hydrogen is fading | Green Hydrogen Organisation [gh2.org]
- 18. [ecosenseworld.com](https://www.ecosenseworld.com) [ecosenseworld.com]
- 19. Solar Hydrogen Electrolysis: PEM vs. Alkaline vs. SOEC Comparisons [eureka.patsnap.com]
- 20. Comparing SOEC and Alkaline Water Electrolysis Technologies - thyssenkrupp nucera [new-era-insights.com]
- 21. [c2es.org](https://www.c2es.org) [c2es.org]
- 22. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 23. Methane pyrolysis for hydrogen production: navigating the path to a net zero future - Energy & Environmental Science (RSC Publishing) DOI:10.1039/D4EE06191H [pubs.rsc.org]
- 24. [mdpi.com](https://www.mdpi.com) [mdpi.com]
- 25. [pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- 26. Hydrogen Production: Thermochemical Water Splitting | Department of Energy [energy.gov]
- 27. Thermochemical Water Splitting Cycles: A promising technology to turn sunlight and waste heat into green hydrogen | CIC energiGUNE [cicenergigune.com]
- 28. Hydrogen Measurements Techniques - Enectiva [enectiva.cz]
- 29. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [comparative analysis of different hydrogen production methods' efficiency]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074702#comparative-analysis-of-different-hydrogen-production-methods-efficiency]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)